Technical Guide: Mechanistic Profiling of 3-Methylbenzotriazol-4-amine (3-MBA)

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Compound of Interest

Compound Name:	*3-Methylbenzotriazol-4-amine*
CAS No.:	*13183-01-2*
Cat. No.:	*B085434*

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Executive Summary & Chemical Identity

3-Methylbenzotriazol-4-amine (3-MBA) represents a specialized heterocyclic scaffold used primarily in the design of ATP-competitive kinase inhibitors. Its structural significance lies in its ability to mimic the adenine ring of ATP, allowing it to anchor into the hinge region of protein kinases. However, the presence of an exocyclic amine on the benzotriazole core introduces a significant toxicological liability: metabolic activation via the CYP450/NAT axis, leading to DNA adduct formation.

This guide details the dual mechanisms of action for 3-MBA:

- Pharmacological MoA: ATP-competitive inhibition (Kinase interaction).
- Toxicological MoA: Bioactivation to mutagenic nitrenium ions.

Chemical Profile[1][2][3][4][5][6][7][8]

- CAS: 13183-01-2[1][2]

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- IUPAC: **3-methylbenzotriazol-4-amine**
- Molecular Weight: 148.17 g/mol [1]
- Key Structural Feature: The peri-interaction between the N3-methyl group and the C4-amine creates a unique steric profile that influences both enzyme binding affinity and N-hydroxylation rates.

Pharmacological Mechanism: Purine Bioisosterism

The primary utility of 3-MBA in drug discovery is its function as a Type I Kinase Inhibitor. The benzotriazole ring system serves as a bioisostere for the purine moiety of adenosine triphosphate (ATP).

ATP-Competitive Binding Mode

In the ATP-binding pocket of kinases (e.g., CK2, FAK, NEK2), the 3-MBA scaffold occupies the adenine sub-pocket. The mechanism relies on a precise hydrogen bond network with the kinase "hinge region" (the segment connecting the N- and C-terminal lobes).

- Acceptor Motif: The N2 or N3 of the triazole ring acts as a hydrogen bond acceptor for the backbone amide nitrogen of the hinge residues (typically Valine, Leucine, or Glutamate).
- Donor Motif: The C4-amine group acts as a hydrogen bond donor to the backbone carbonyl oxygen of the hinge.
- Hydrophobic Clamp: The benzene ring of the benzotriazole system engages in Van der Waals interactions with hydrophobic residues (Gatekeeper residue) deep within the pocket.

Structural Causality

The methylation at the N3 position is not arbitrary. It serves two mechanistic functions:

- Steric Occlusion: It prevents "flip-flop" binding modes, enforcing a specific orientation within the active site.
- Solubility Modulation: It disrupts the high lattice energy typical of unsubstituted benzotriazoles, improving solubility in biological assays.

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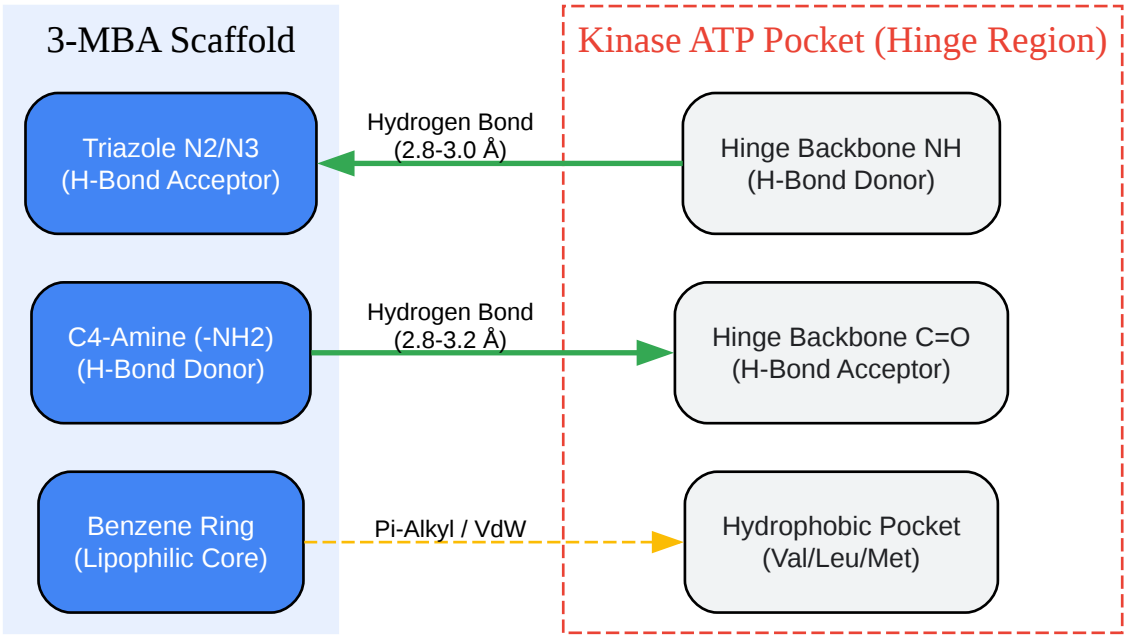
Visualization: Kinase Binding Topology

The following diagram illustrates the logical interaction network between the 3-MBA scaffold and a generic kinase hinge region.



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Caption: Schematic representation of the bidentate hydrogen bonding network between 3-MBA and the kinase hinge region, mimicking the adenine ring of ATP.

Toxicological Mechanism: Metabolic Activation

While 3-MBA is a valuable scaffold, it carries a structural alert for mutagenicity. Like other heterocyclic amines and benzotriazole derivatives (e.g., PBTA-1, PBTA-2), 3-MBA requires metabolic activation to exert genotoxicity.

The Activation Cascade

The mechanism of toxicity is not direct binding but rather "lethal synthesis" via hepatic enzymes.

- Phase I Oxidation (CYP450): The exocyclic amine at C4 is N-hydroxylated, primarily by CYP1A2 (and potentially CYP1A1). This yields the N-hydroxy-3-MBA metabolite.

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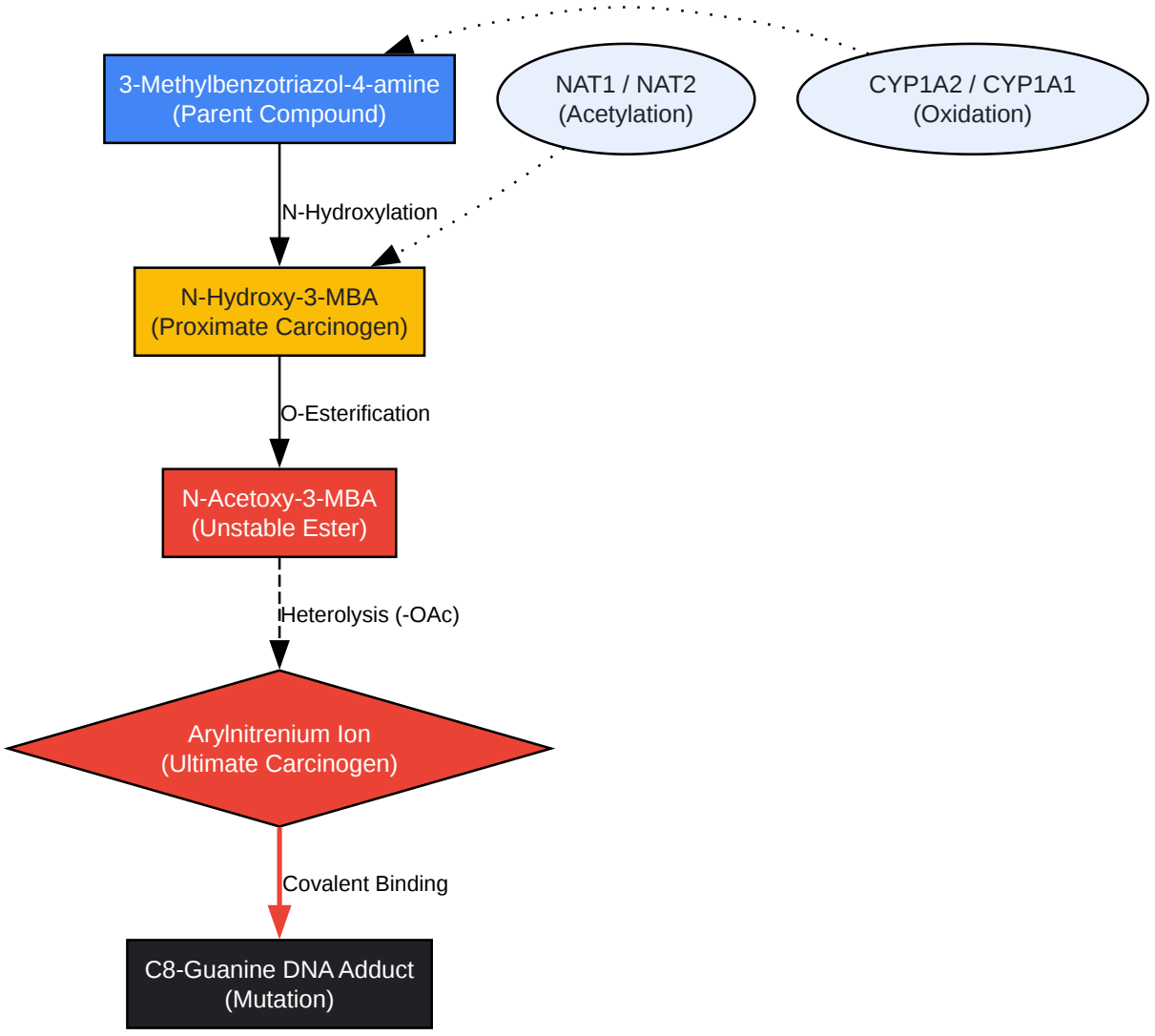
- Phase II Conjugation (NAT/SULT): The N-hydroxy intermediate is a substrate for N-acetyltransferases (NAT1/NAT2) or Sulfotransferases (SULT). This converts the hydroxyl group into an unstable leaving group (acetoxy or sulfonyloxy).
- Nitrenium Ion Formation: Spontaneous loss of the leaving group generates a highly electrophilic arylnitrenium ion.
- DNA Adduct Formation: This electrophile attacks the C8 position of Guanine bases in DNA, leading to bulky adducts that cause replication errors (frameshift mutations).

Visualization: Metabolic Bioactivation Pathway

This flow details the transformation from inert scaffold to DNA-damaging agent.



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Caption: The metabolic activation pathway of 3-MBA. CYP-mediated N-hydroxylation is the rate-limiting step, followed by esterification and DNA intercalation.

Experimental Protocols

To validate the mechanisms described above, the following self-validating protocols are recommended.

Protocol A: Kinase Inhibition Assay (ADP-Glo™)

Objective: Determine the IC50 of 3-MBA derivatives against a target kinase (e.g., CK2 or FAK).
Principle: Measures ADP production (kinase activity) via a coupled luciferase reaction.

- Reagent Prep: Prepare 1X Kinase Buffer (40 mM Tris pH 7.5, 20 mM MgCl2, 0.1 mg/mL BSA).
- Compound Dilution: Dissolve 3-MBA in 100% DMSO. Prepare a 10-point serial dilution (1:3) starting at 100 µM. Final DMSO concentration in assay must be <1%.
- Enzyme Reaction:
  - Add 2 µL of Kinase (e.g., CK2α, 5 ng/well) to a 384-well white plate.
  - Add 1 µL of Compound (3-MBA). Incubate 10 min at RT.
  - Add 2 µL of Substrate/ATP Mix (Casein substrate + 10 µM ATP).
  - Incubate for 60 min at RT.
- Detection:
  - Add 5 µL ADP-Glo™ Reagent (depletes unconsumed ATP). Incubate 40 min.
  - Add 10 µL Kinase Detection Reagent (converts ADP to ATP -> Luciferase). Incubate 30 min.
- Readout: Measure Luminescence (RLU).

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- Validation: Z' factor must be > 0.5. Reference inhibitor (e.g., TBB or Silmitasertib) must be included.

Protocol B: Ames Mutagenicity Test (Pre-incubation Method)

Objective: Confirm the requirement for metabolic activation (S9 fraction). Strains:Salmonella typhimurium TA98 (frameshift, sensitive to amines) and TA100.

Step	Action	Critical Control
1. Culture	Grow TA98/TA100 overnight in Oxoid nutrient broth at 37°C.	Density: 1-2 x 10^9 bacteria/mL.
2. S9 Mix	Prepare 10% Rat Liver S9 fraction (Aroclor-1254 induced) with NADPH generating system.	Crucial: 3-MBA is likely inactive without S9.
3. Exposure	Mix 0.1 mL bacterial culture + 0.1 mL test compound (3-MBA in DMSO) + 0.5 mL S9 Mix (or buffer for -S9).	Solvent Control: DMSO only. Positive Control: 2-Aminoanthracene (+S9).
4. Pre-incubation	Incubate at 37°C for 20 minutes (shaking).	Enhances sensitivity for heterocyclic amines.
5. Plating	Add 2 mL molten top agar (with trace histidine/biotin). Pour onto minimal glucose agar plates.	Ensure agar is ~45°C to avoid killing bacteria.
6. Scoring	Incubate 48h at 37°C. Count revertant colonies.	Positive Result: >2-fold increase over solvent control + dose response.

Data Interpretation Table

When profiling 3-MBA derivatives, use this matrix to interpret results:

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Assay Result	Interpretation	Mechanistic Implication
Kinase IC50 < 100 nM	Potent Binder	H-bonds with Hinge region are optimal.
Ames TA98 (-S9) Negative	Not Direct Mutagen	Stable scaffold in absence of metabolism.
Ames TA98 (+S9) Positive	Pro-Mutagen	Critical Liability: C4-amine is being N-hydroxylated.
Ames TA98 (+S9) Negative	Safe Scaffold	Steric bulk at N3 or C4 modifications may be blocking CYP access.

References & Authoritative Grounding

- Benzotriazole Kinase Inhibitors:
  - Mechanism:[3][4][5][6] Benzotriazole derivatives are established ATP-competitive inhibitors of Casein Kinase 2 (CK2) and Focal Adhesion Kinase (FAK), exploiting the purine-binding pocket.
  - Source: Pagano, M. A., et al. "Structural features underlying selective inhibition of protein kinase CK2 by ATP site-directed tetrabromo-2-benzotriazole." Protein Science (2004). Link
- Mutagenicity of Benzotriazole Amines (PBTA):
  - Mechanism:[3][4][5][6] Amino-benzotriazoles (PBTA series) are potent mutagens found in river water, requiring metabolic activation via CYP1A1/1A2 and O-acetyltransferase.
  - Source: Watanabe, T., et al. "Mutagenicity of two 2-phenylbenzotriazole derivatives... and their detection in river water in Japan."[7] Mutagenesis (2002). Link
- CYP450 Interactions:
  - Mechanism:[3][4][5][6] 1-Aminobenzotriazole (an isomer) is a suicide inhibitor of CYP450, demonstrating the high reactivity of the benzotriazole-amine motif toward heme centers.

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- Source: Locuson, C. W., et al. "1-Aminobenzotriazole: A Mechanism-Based Cytochrome P450 Inhibitor." Drug Metabolism and Disposition (2004). Link

- Chemical Data:
  - Identity: **3-Methylbenzotriazol-4-amine** (Catalog BB051836).[1][8]
  - Source: PubChem/BOC Sciences Compound Database. Link

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